Technical Guide: Chemical Properties and Stability of 3-Bromo-6-hydroxy-7-azaindole

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Compound of Interest

Compound Name:	*3-Bromo-6-hydroxy-7-azaindole*
CAS No.:	*1190322-14-5*
Cat. No.:	*B3219958*

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Executive Summary

3-Bromo-6-hydroxy-7-azaindole (also known as 3-bromo-1,7-dihydro-6H-pyrrolo[2,3-b]pyridin-6-one) is a bifunctional heterocyclic building block.[1][2][3][4] Its value lies in its orthogonal reactivity: the C3-bromide serves as an electrophilic handle for cross-coupling (Suzuki-Miyaura), while the C6-hydroxy/oxo motif provides a hydrogen bond donor/acceptor interface critical for ATP-mimetic binding in kinase pockets.

This guide addresses the molecule's dynamic tautomeric equilibrium, stability challenges during storage, and validated synthetic protocols.

Chemical Identity & Structural Analysis[4][5][6]

Nomenclature and Identification[6]

- IUPAC Name: 3-Bromo-1H-pyrrolo[2,3-b]pyridin-6-ol
- Alternative Name: 3-Bromo-1,7-dihydro-6H-pyrrolo[2,3-b]pyridin-6-one[4]
- Molecular Formula: C

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H

BrN

O

- Molecular Weight: 213.03 g/mol
- Core Scaffold: 7-Azaindole (1H-Pyrrolo[2,3-b]pyridine)[1][5][6][7][8]

Tautomeric Equilibrium (Critical Insight)

Unlike standard 7-azaindoles, the 6-hydroxy derivative exists in a lactam-lactim tautomeric equilibrium. In the solid state and in polar solvents (DMSO, MeOH), the equilibrium strongly favors the 6-oxo (lactam) tautomer due to the stabilization energy of the amide-like resonance in the pyridine ring.

- Implication for Synthesis: Reactions targeting the oxygen (O-alkylation) vs. the nitrogen (N-alkylation) must be controlled by base selection and solvent polarity.
- Implication for Analysis: NMR signals will reflect the amide form (NH signal ~11-12 ppm) rather than a phenolic OH.



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Figure 1: The tautomeric equilibrium favors the Lactam form, influencing solubility and reactivity.[9]

Physicochemical Properties[4][5][10][12][13]

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Property	Value / Description	Context
Physical State	Off-white to pale yellow powder	Color darkens upon oxidation/light exposure.
Melting Point	>230 °C (Decomposes)	High MP due to intermolecular H-bonding (dimerization) typical of lactams.
Solubility	DMSO, DMF, DMAc (High)Methanol, Ethanol (Moderate)Water (Low, <1 mg/mL)	Solubilization in water requires pH adjustment (pH > 10 or pH < 2).
pKa (Calculated)	pKa ~ 8.5 (Lactam NH)pKa ~ 12.0 (Pyrrole NH)	The 3-Bromo group is electron-withdrawing, increasing the acidity of the pyrrole NH compared to unsubstituted 7-azaindole.
LogP	~1.8 - 2.1	Moderate lipophilicity; suitable for cell permeability optimization.

Stability Profile

Solid-State Stability

- Shelf-Life: >2 years at -20°C under inert atmosphere (Ar/N

).

- Light Sensitivity:High. The electron-rich pyrrole ring, combined with the bromide, makes the molecule susceptible to photolytic debromination or oxidation. Storage in amber vials is mandatory.

- Hygroscopicity: Moderate. The lactam motif can coordinate water. Store with desiccants.

Solution Stability

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- Acidic Conditions (pH < 4): Stable. The pyridine nitrogen is protonated, stabilizing the ring.
- Basic Conditions (pH > 10):Meta-Stable. The lactam NH is deprotonated, forming an anion. While stable for short durations (reaction times), prolonged exposure to strong base in air can lead to oxidative dimerization.
- Oxidative Stability: The C2-C3 double bond is electron-rich. Avoid long-term exposure to peracids or strong oxidants unless C2-oxidation is intended.

Synthetic Protocol: Preparation of **3-Bromo-6-hydroxy-7-azaindole**

This protocol describes the "Reissert-Henze" approach, which is the industry standard for introducing the 6-oxo functionality, followed by regioselective bromination.

Workflow Diagram

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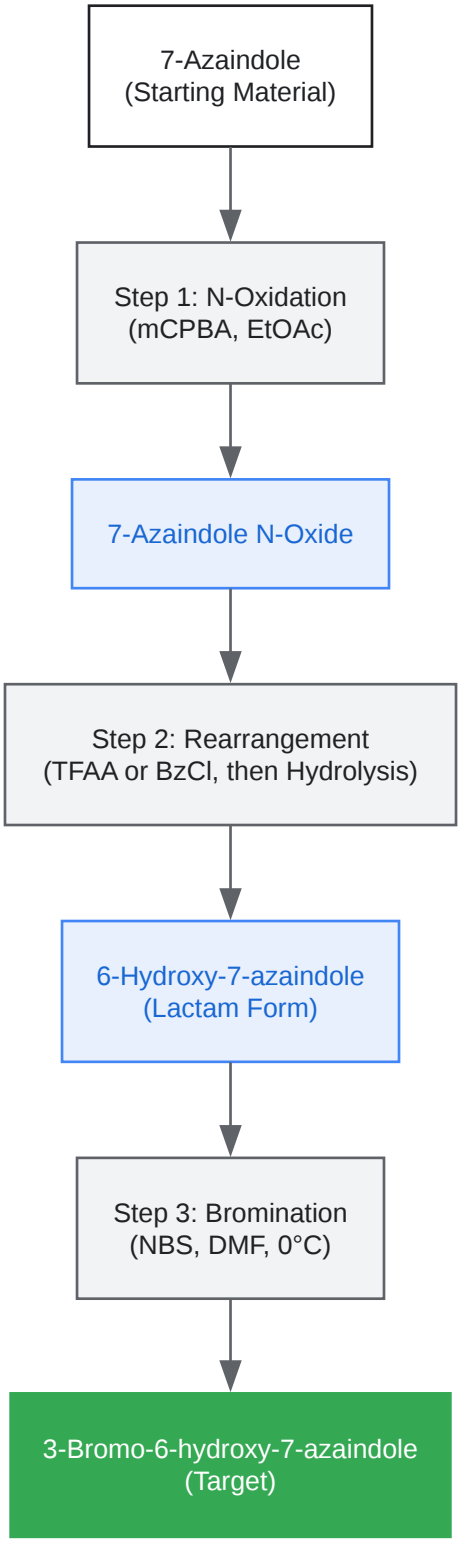

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Figure 2: Stepwise synthesis via N-oxide activation and electrophilic bromination.

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Detailed Methodology

Step 1: N-Oxidation

- Dissolve 7-azaindole (1.0 eq) in Ethyl Acetate or DCM.
- Cool to 0°C. Slowly add m-CPBA (1.1 eq) dissolved in the same solvent.
- Stir at RT for 4 hours. The N-oxide usually precipitates or can be isolated by silica filtration.
- Checkpoint: Verify formation of N-oxide by LCMS (M+16 mass shift).

Step 2: Rearrangement to 6-Hydroxy (Reissert-Henze)

- Suspend 7-azaindole N-oxide in DMF.
- Add Trifluoroacetic anhydride (TFAA) (1.5 eq) dropwise at 0°C. This activates the N-oxide.
- Allow to warm to RT. The intermediate trifluoroacetate ester is formed.
- Hydrolysis: Add aqueous K

  CO

  or NaOH (2M) to hydrolyze the ester to the 6-hydroxy (lactam) form.
- Purification: Acidify to pH 6-7 to precipitate the product.

Step 3: Regioselective Bromination

- Dissolve 6-hydroxy-7-azaindole (1.0 eq) in DMF.
- Cool to 0°C.
- Add N-Bromosuccinimide (NBS) (1.05 eq) portion-wise. Note: Control temperature to prevent poly-bromination.
- Stir for 1-2 hours.
- Quench: Pour into ice water. The product, **3-Bromo-6-hydroxy-7-azaindole**, will precipitate. Filter and wash with water.

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Safety & Toxicology (HSE)

- Hazard Classification: GHS06 (Toxic), GHS08 (Health Hazard).
- Acute Toxicity: Likely toxic if swallowed (based on 7-azaindole analogs).
- Skin/Eye: Causes serious eye damage (Category 1) and skin irritation. The lactam functionality can increase skin permeability.
- Handling:
  - Use a full fume hood.[10]
  - Avoid dust formation (sensitizer potential).
  - Incompatibility: Reacts violently with strong oxidizing agents and alkali metals.

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